

(Z)-4-Octen-1-ol molecular weight and formula

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Compound of Interest

Compound Name: (Z)-4-Octen-1-ol

Cat. No.: B15188041

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An In-depth Technical Guide on (Z)-4-Octen-1-ol

This guide provides the fundamental molecular and structural information for **(Z)-4-Octen-1-ol**, a compound of interest for researchers, scientists, and professionals in drug development.

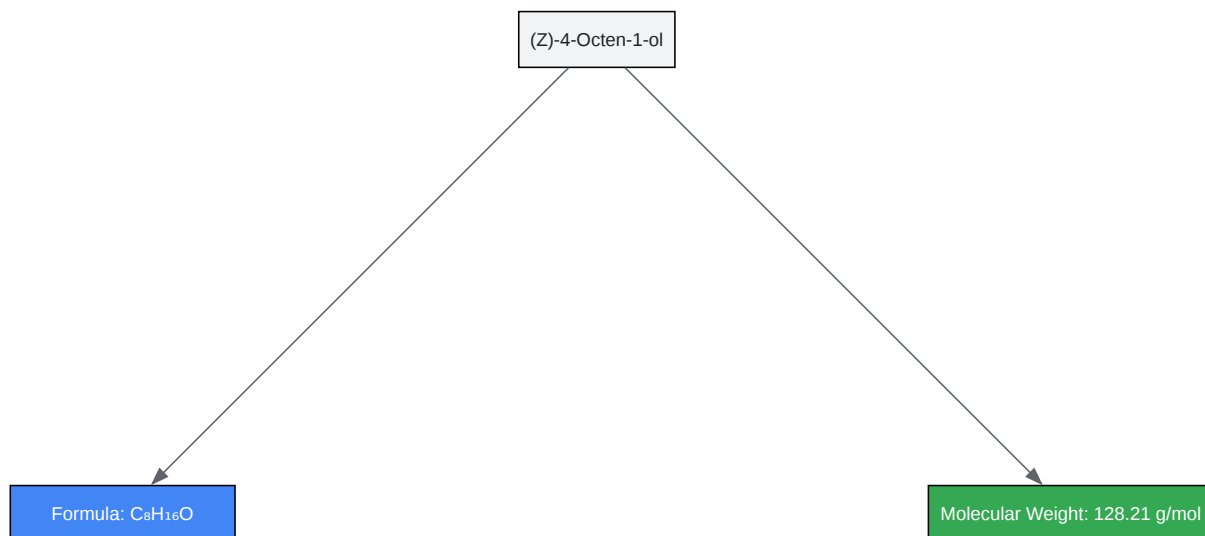
Molecular Data

The essential molecular details of **(Z)-4-Octen-1-ol** are summarized in the table below for clear reference.

Property	Value	Citations
Molecular Formula	C ₈ H ₁₆ O	[1] [2] [3]
Molecular Weight	128.21 g/mol	[2] [4]
Molar Mass	128.2120 g/mol	[1]

Structural and Identifier Information

To further characterize **(Z)-4-Octen-1-ol**, the following diagram illustrates the relationship between its common name, chemical formula, and molecular weight.



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Caption: Molecular properties of **(Z)-4-Octen-1-ol**.

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References

- 1. (Z)-4-Octen-1-ol [webbook.nist.gov]
- 2. 4-Octen-1-ol, (4Z)- | C8H16O | CID 5352836 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. parchem.com [parchem.com]
- 4. 4-Octen-1-ol | C8H16O | CID 522281 - PubChem [pubchem.ncbi.nlm.nih.gov]
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